

Thermodynamic parameters of Disperse Orange 30 dyeing

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Compound of Interest

Compound Name: Disperse Orange 30

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An In-depth Technical Guide to the Thermodynamic Parameters of **Disperse Orange 30** Dyeing

Introduction

Disperse Orange 30 is a monoazo disperse dye utilized in the textile industry for coloring polyester and other synthetic fibers.[1][2][3][4][5] The application of disperse dyes to hydrophobic fibers like polyester is a complex process governed by thermodynamic and kinetic principles. Understanding these parameters is crucial for optimizing dyeing processes, ensuring color fastness, and improving the efficiency of dye uptake. This technical guide provides a comprehensive overview of the thermodynamic parameters associated with the dyeing of polyester with **Disperse Orange 30**, detailing the experimental protocols for their determination and presenting the relevant data in a structured format.

Thermodynamic Parameters of Dyeing

The dyeing of polyester with disperse dyes is an equilibrium process where the dye partitions between the dyebath and the fiber. The spontaneity and efficiency of this process are dictated by key thermodynamic parameters: standard affinity (

$$-\Delta\mu^\circ - \Delta\mu^\circ$$

), enthalpy of dyeing (

$$\Delta H^\circ \Delta H^\circ$$

), and entropy of dyeing (

$$\Delta S^\circ \Delta S^\circ$$

).

- Standard Affinity (

$$-\Delta\mu^\circ -\Delta\mu^\circ$$

): This parameter quantifies the tendency of the dye to move from the dyebath to the fiber.[6]
[7] A higher standard affinity indicates a greater propensity for the dye to be adsorbed by the fiber.[8]

- Enthalpy of Dyeing (

$$\Delta H^\circ \Delta H^\circ$$

): The enthalpy change indicates the heat exchange during the dyeing process. A negative enthalpy value signifies an exothermic process, where heat is released as the dye is adsorbed by the fiber.[7][9][10][11]

- Entropy of Dyeing (

$$\Delta S^\circ \Delta S^\circ$$

): The entropy change reflects the change in the randomness or disorder of the system during dyeing.[7][9][10]

Quantitative Data Summary

The following tables summarize the thermodynamic parameters for the dyeing of polyester with **Disperse Orange 30** as reported in the literature. The studies investigated the dyeing behavior at different temperatures and compared a commercial form of the dye with a liquid form.

Table 1: Thermodynamic Parameters of **Disperse Orange 30** Dyeing on Polyester Fabric[7][9]
[10]

Temperature (°C)	Partition Coefficient (K)	Standard Affinity ($-\Delta\mu^\circ$) (kJ/mol)	Enthalpy of Dyeing (ΔH°) (kJ/mol)	Entropy of Dyeing (ΔS°) (J/mol·K)
90	10.8	-5.9	-34.5	-78.8
100	8.9	-5.6	-34.5	-78.8
110	7.4	-5.3	-34.5	-78.8

Table 2: Comparison of Thermodynamic Parameters for Commercial and Liquid Forms of Disperse Orange 30[6][8]

Dye Form	Temperature (°C)	Partition Coefficient (K)	Standard Affinity ($-\Delta\mu^\circ$) (kJ/mol)	Enthalpy of Dyeing (ΔH°) (kJ/mol)	Entropy of Dyeing (ΔS°) (J/mol·K)
Commercial	110	10.5	-6.2	-13.9	-20.1
120	9.9	-6.1			
130	9.3	-6.0			
Liquid	110	11.2	-6.4	-15.1	-22.7
120	10.5	-6.3			
130	9.8	-6.1			

The negative values for enthalpy (

ΔH° ΔH°

) and entropy (

ΔS° ΔS°

) across these studies indicate that the dyeing of polyester with **Disperse Orange 30** is an exothermic process.^{[7][9][10][11]}

Experimental Protocols

The determination of thermodynamic parameters for the dyeing process involves a series of well-defined experimental steps. The following protocol is a synthesis of methodologies reported in the literature.^{[6][7][8][9]}

Materials and Equipment

- Fabric: Polyester fabric.^{[7][9]}
- Dye: C.I. **Disperse Orange 30**.^{[7][9]}
- Chemicals: Non-ionic surfactant, sodium carbonate, sulfuric acid, acetone.^{[7][9]}
- Apparatus: Laboratory dyeing machine (e.g., Flexi Dyer), spectrophotometer, thermostated water bath.^{[6][9]}

Pre-treatment of Fabric

- The polyester fabric is first scoured to remove any impurities.
- This is typically done by treating the fabric in a solution containing a non-ionic detergent (e.g., 2 g/L) and sodium carbonate (1 g/L).^[9]
- The scouring is carried out at an elevated temperature (e.g., 60-70°C) for a specific duration (e.g., 30-80 minutes).^{[6][9]}
- After scouring, the fabric is thoroughly washed and dried.^[9]

Dyeing Procedure

- Dyeing is performed in a laboratory dyeing machine with a set liquor-to-goods ratio (e.g., 100:1).^[9]
- The dyebath is prepared with a known concentration of **Disperse Orange 30**.

- The pH of the dyebath is adjusted to an optimal value, typically around 4.5, using a suitable buffer or acid (e.g., sulfuric acid).^{[6][7]}
- The dyeing process is carried out at various constant temperatures (e.g., 90°C, 100°C, 110°C, 120°C, 130°C) to study the effect of temperature on the thermodynamic parameters.^{[6][7]}
- The dyeing is allowed to proceed for a sufficient time (e.g., 120 minutes to 5 hours) to ensure that equilibrium is reached.^{[6][7]}

Determination of Dye Concentration

- After dyeing, the concentration of the dye remaining in the dyebath is determined using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}).

λ_{max}

) for **Disperse Orange 30**.

- The concentration of the dye adsorbed by the fiber is then calculated by subtracting the final dyebath concentration from the initial concentration.

Adsorption Isotherm Analysis

- To understand the adsorption behavior, the experimental data is fitted to various adsorption isotherm models, such as the Nernst, Langmuir, and Freundlich isotherms.^{[6][7][8]}
- The Nernst isotherm is often found to best describe the adsorption of **Disperse Orange 30** on polyester.^{[7][8]}

Calculation of Thermodynamic Parameters

- Partition Coefficient (K): This is determined from the slope of the Nernst isotherm plot, which is a graph of the concentration of dye in the fiber (C_f)

C_f

) against the concentration of dye in the dyebath (

$$C_s / C_s$$

) at equilibrium.[6]

- Standard Affinity (

$$-\Delta\mu^\circ = -\Delta\mu^\circ$$

): This is calculated using the following equation:

$$-\Delta\mu^\circ = -RT \ln(K) - \Delta\mu^\circ = -RT \ln(K)$$

where R is the universal gas constant and T is the absolute temperature in Kelvin.[7]

- Enthalpy of Dyeing (

$$\Delta H^\circ = \Delta H^\circ$$

) and Entropy of Dyeing (

$$\Delta S^\circ = \Delta S^\circ$$

): These are determined from the van't Hoff equation by plotting

$$\ln(K) \text{ vs } \ln(K)$$

versus

$$1/T \text{ vs } 1/T$$

. The slope of the line is equal to

$$-\Delta H^\circ / R = -\Delta H^\circ / R$$

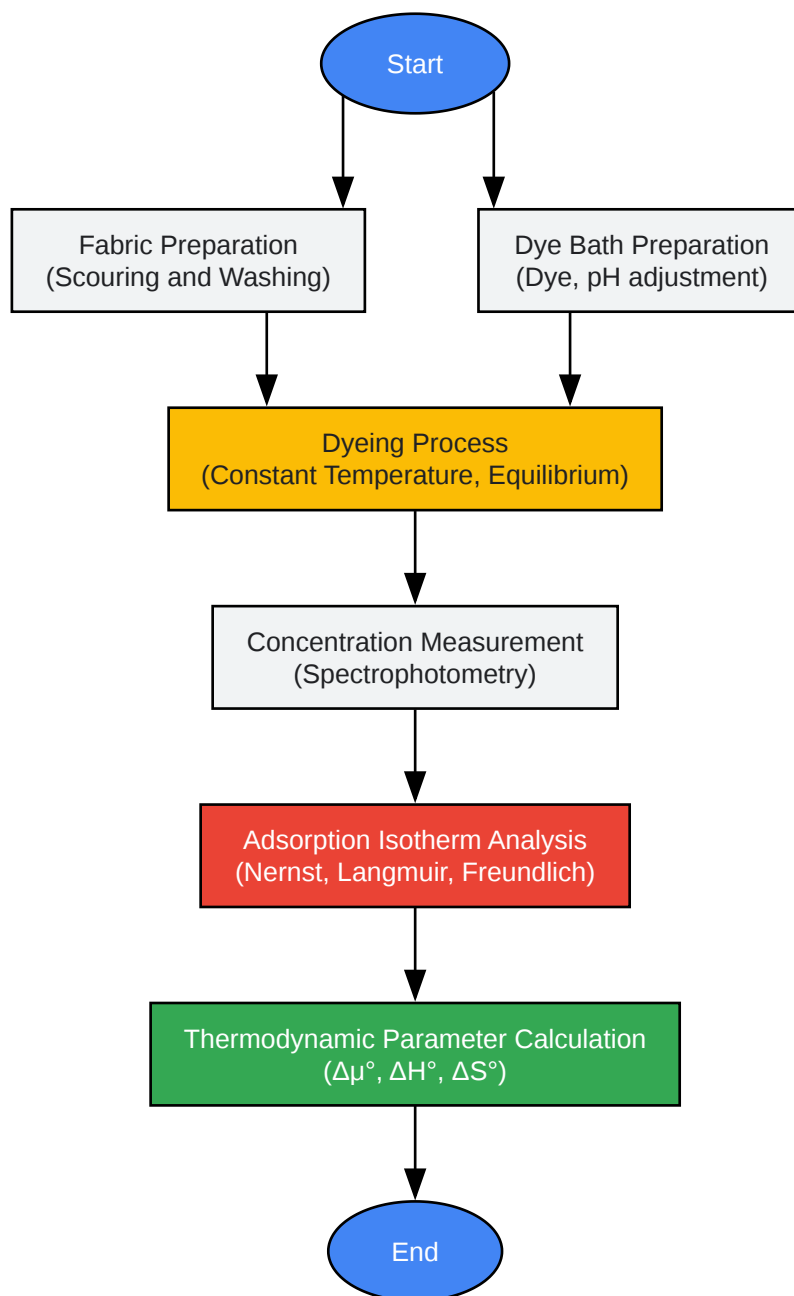
and the intercept is equal to

$$\Delta S^\circ / R = \Delta S^\circ / R$$

.[9]

Experimental Workflow Diagram

The following diagram illustrates the experimental workflow for determining the thermodynamic parameters of **Disperse Orange 30** dyeing.



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Caption: Experimental workflow for thermodynamic parameter determination.

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